

# Application Notes and Protocols: Preparation of BN82002 Hydrochloride Stock Solution

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## Compound of Interest

Compound Name: BN82002 hydrochloride

Cat. No.: B10828015

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## For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **BN82002 hydrochloride**, a potent and selective inhibitor of the CDC25 phosphatase family.<sup>[1][2][3]</sup> Accurate preparation of this stock solution is crucial for ensuring reproducible results in downstream applications, such as in vitro cell-based assays and in vivo studies.

## Introduction to BN82002 Hydrochloride

**BN82002 hydrochloride** is a cell-permeable, irreversible inhibitor of CDC25 phosphatases, including CDC25A, B, and C, with IC<sub>50</sub> values in the low micromolar range.<sup>[1][3][4]</sup> It displays approximately 20-fold greater selectivity for CDC25 phosphatases over CD45 tyrosine phosphatase.<sup>[1][3][4]</sup> Due to its ability to arrest the cell cycle, BN82002 is a valuable tool for cancer research and drug development.<sup>[1][3][4]</sup> The hydrochloride salt is the preferred form due to the instability of the free base.<sup>[2]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative information for **BN82002 hydrochloride**.

Property	Value	Source(s)
Molecular Formula	C <sub>19</sub> H <sub>25</sub> N <sub>3</sub> O <sub>4</sub> • HCl	[5][6]
Molecular Weight	395.88 g/mol	Calculated
CAS Number	1049740-43-3	[1]
Appearance	Red to dark red solid	[3][6]
Purity	≥95% (HPLC)	[3][6]
Solubility (DMSO)	>100 mM	[7]
Solubility (Ethanol)	10 mg/mL	
Storage (Solid)	-20°C, protected from light	[3][6]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months	[1][2]

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BN82002 hydrochloride** in dimethyl sulfoxide (DMSO).

### 3.1. Materials and Equipment

- **BN82002 hydrochloride** powder
- Anhydrous/molecular biology grade DMSO
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

### 3.2. Safety Precautions

- **BN82002 hydrochloride** is a research chemical. The toxicological properties have not been fully investigated.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Refer to the Material Safety Data Sheet (MSDS) for complete safety information.

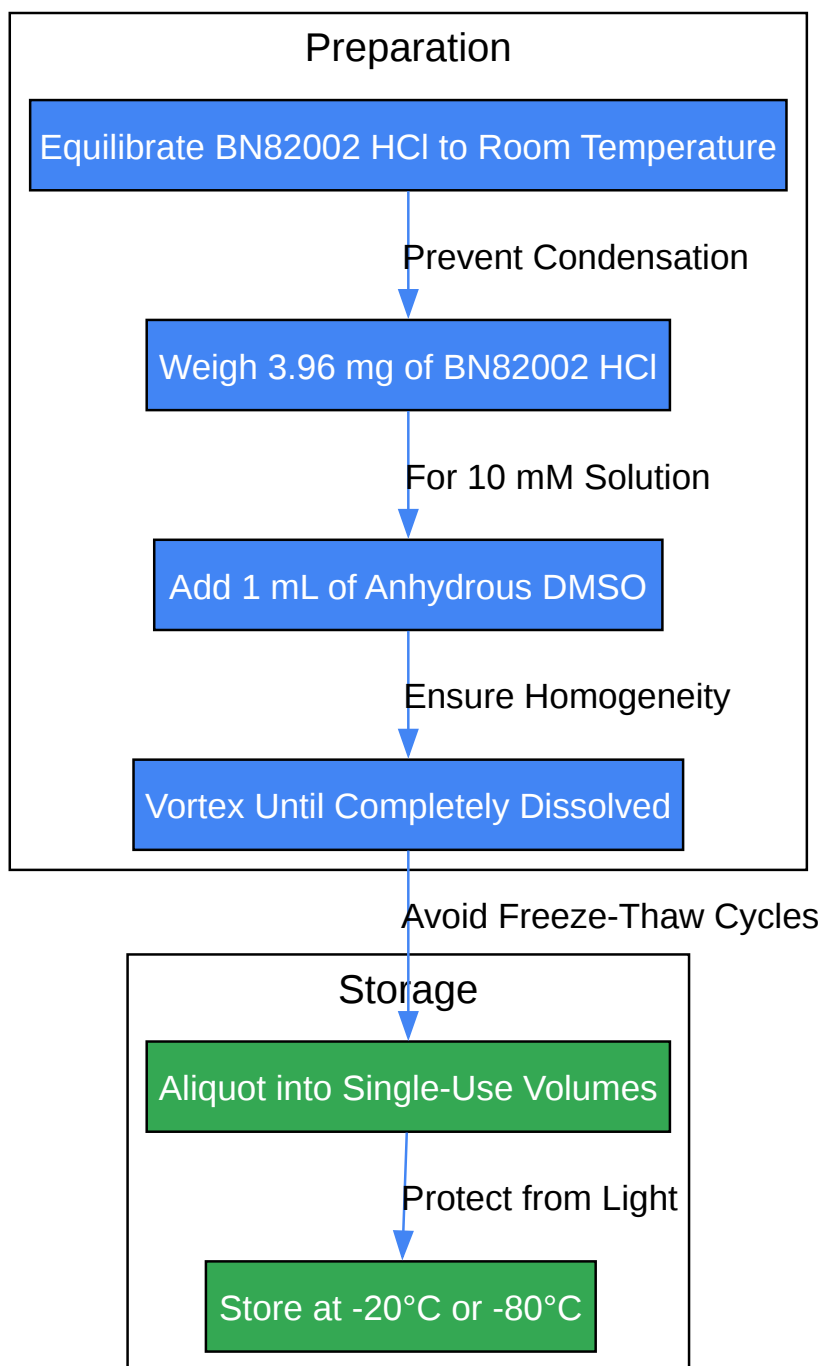
### 3.3. Step-by-Step Procedure

- Equilibrate: Allow the vial of **BN82002 hydrochloride** powder to warm to room temperature before opening to prevent condensation of moisture.
- Weigh: Tare a sterile microcentrifuge tube or vial on an analytical balance. Carefully weigh out the desired amount of **BN82002 hydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.96 mg of the compound.
  - Calculation:
    - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
    - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
    - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
    - $0.00001 \text{ mol} \times 395.88 \text{ g/mol} = 0.00396 \text{ g} = 3.96 \text{ mg}$
- Dissolve: Add the appropriate volume of anhydrous DMSO to the weighed powder. For the example above, add 1 mL of DMSO.
- Mix: Cap the tube/vial securely and vortex thoroughly until the solid is completely dissolved. The solution should be clear. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[\[1\]](#)[\[2\]](#)

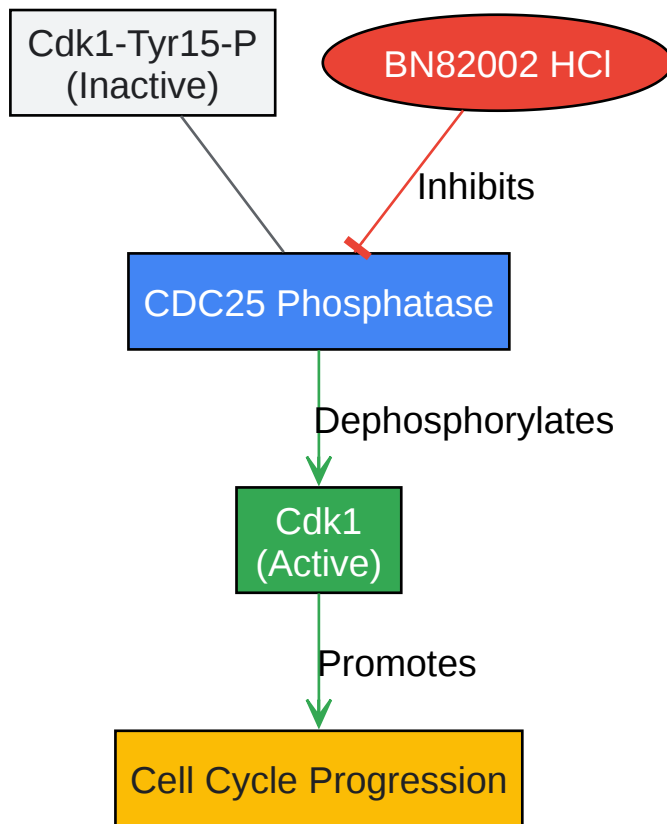
- Aliquot: To avoid repeated freeze-thaw cycles which can lead to product degradation, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu$ L) in sterile microcentrifuge tubes.[\[1\]](#)[\[2\]](#)
- Store: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[2\]](#) Ensure the storage containers are tightly sealed and protected from light.[\[6\]](#)

## Visualizations

## Workflow for BN82002 Hydrochloride Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for **BN82002 Hydrochloride** Stock Solution Preparation.

## Simplified CDC25 Signaling Pathway Inhibition



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